

Chemical Nomenclature & Structural Identity

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Compound of Interest

Compound Name: Benazolin-potassium

CAS No.: 67338-65-2

Cat. No.: B1260083

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Benazolin-potassium is the potassium salt formulation of benazolin, a post-emergence systemic herbicide belonging to the benzothiazolinone chemical class[1]. While the free acid form of benazolin (CAS 3813-05-6) is the biologically active moiety, it is the potassium salt that is most frequently utilized in commercial formulations due to its superior physicochemical properties[2].

Table 1: Chemical Nomenclature & Identifiers

Parameter	Value
IUPAC Name	potassium 2-(4-chloro-2-oxo-1,3-benzothiazol-3-yl)acetate
Common Synonyms	Benazolin potassium salt, Benazolin-potassium[ISO], 67338-65-2
CAS Registry Number	67338-65-2
Molecular Formula	C9H5ClKNO3S
Molar Mass	281.76 g/mol
Canonical SMILES	<chem>c1cc(c2c(c1)sc(=O)n2CC(=O)[O-])Cl.[K+]</chem>

Formulation Causality: The Potassium Salt

Advantage

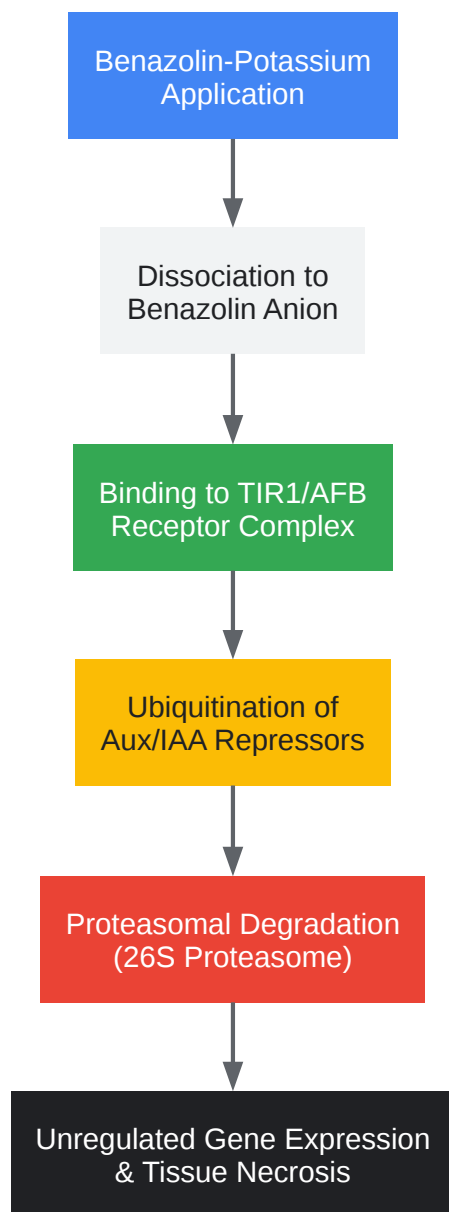
In chemical development, the choice of salt form is never arbitrary. Benazolin in its free acid form exhibits low aqueous solubility, severely limiting its efficacy as a foliar spray[3]. By neutralizing the carboxylic acid moiety with potassium hydroxide, the resulting **benazolin-potassium** salt achieves a highly hydrophilic profile[2].

The Causality: This chemical modification is critical because it allows for the creation of Soluble Concentrates (SL). When applied to plant foliage, the dissolved potassium salt remains in solution longer on the leaf surface, preventing premature crystallization. This facilitates superior cuticular penetration and subsequent rapid translocation through the plant's vascular system (both phloem and xylem), ensuring the active ingredient reaches the apical meristems where it exerts its herbicidal effect[4].

Mechanism of Action: Synthetic Auxin Mimicry

Benazolin-potassium functions as a synthetic auxin (Group O / Group 4 herbicide), mimicking the natural plant hormone indole-3-acetic acid (IAA)[5].

Upon entering the plant cell, the potassium salt dissociates, releasing the active benazolin anion. This anion binds to the TIR1/AFB family of auxin receptors. The binding stabilizes the interaction between the TIR1/AFB receptor and Aux/IAA repressor proteins. This structural stabilization triggers the ubiquitination of the Aux/IAA proteins by the SCF E3 ubiquitin ligase complex, marking them for rapid destruction by the 26S proteasome. The degradation of these repressors unleashes Auxin Response Factors (ARFs), leading to a massive, unregulated transcription of auxin-responsive genes. This hyper-stimulation causes lethal cellular elongation, epinasty, vascular tissue rupture, and ultimately, plant death[3].



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Fig 1. Auxin-mimicry signaling disruption pathway induced by benazolin.

Environmental Fate & Microbial Metabolism

In soil and aqueous environments, benazolin is subject to microbial degradation, preventing long-term bioaccumulation. Strains such as *Methyloversatilis* sp. cd-1 have been identified as key drivers of this biodegradation process[6]. The metabolic pathway typically initiates with the cleavage of the acetate side chain, followed by the enzymatic opening of the benzothiazoline ring. This ring-opening is a critical detoxification step, ultimately leading to the mineralization of the compound into harmless inorganic constituents[6].

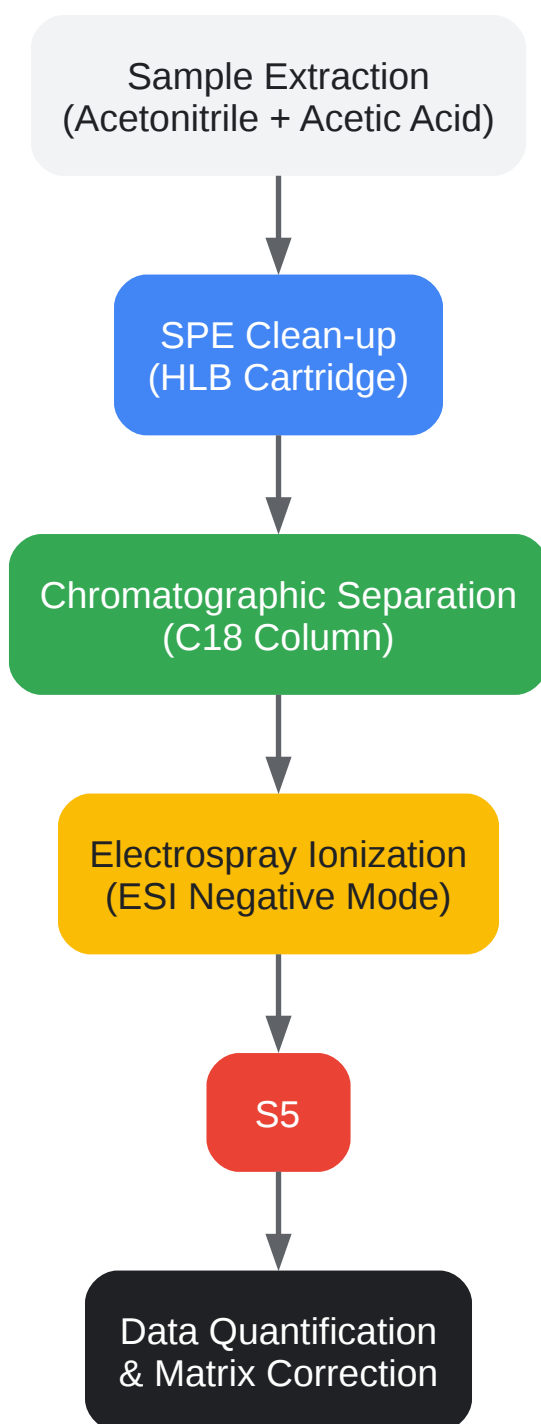
Analytical Characterization: LC-MS/MS Quantification Protocol

To ensure regulatory compliance and monitor environmental persistence, precise quantification of **benazolin-potassium** is required. A robust Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) workflow coupled with Solid Phase Extraction (SPE) is the gold standard for this analysis[7].

Step-by-Step Methodology

- Matrix Extraction: Weigh 10.0 g of the homogenized sample (soil or plant tissue) into a 50 mL centrifuge tube. Add 10 mL of 1% acetic acid in acetonitrile.
 - Causality: The acidic environment ($\text{pH} < \text{pKa}$ of benazolin) ensures the target analyte remains protonated (in its free acid form), suppressing ionization and maximizing its partitioning into the organic solvent during extraction.
- Phase Separation (QuEChERS): Add 4.0 g anhydrous MgSO_4 and 1.0 g NaCl . Shake vigorously for 1 minute and centrifuge at 4000 rpm for 5 minutes.
 - Causality: MgSO_4 drives an exothermic dehydration of the organic phase, while NaCl induces a salting-out effect, forcing the benazolin into the upper acetonitrile layer.
- SPE Clean-Up: Transfer the supernatant to an Oasis HLB (Hydrophilic-Lipophilic Balance) SPE cartridge pre-conditioned with methanol and water. Wash with 5% methanol in water and elute with 100% methanol.

- Causality: The polymeric sorbent retains benazolin via hydrophobic interactions while polar matrix interferents (like humic acids) are washed away. This is a self-validating step to prevent isobaric interferences and ion suppression in the MS source[7].
- LC-MS/MS Quantification: Inject 5 μ L of the eluate onto a C18 reversed-phase column. Use a mobile phase of 5 mM ammonium acetate (A) and methanol (B). Detect using Electrospray Ionization in negative mode (ESI-).
 - Causality: Ammonium acetate acts as a volatile buffer that stabilizes the pH of the mobile phase, actively promoting the formation of the deprotonated molecular ion $[M-H]^-$ at m/z 241.9 in the ESI source[6].



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Fig 2. Step-by-step LC-MS/MS analytical workflow for **benazolin-potassium** quantification.

Table 2: Mass Spectrometry (ESI-) MRM Transitions

Parameter	Value	Causality / Rationale
Precursor Ion (m/z)	241.93 [M-H]-	Deprotonation of the carboxylic acid group in ESI- mode.
Product Ion 1 (m/z)	197.96	Quantifier Ion: Formed via the neutral loss of CO ₂ (44 Da). Highly abundant and stable for accurate integration[6].
Product Ion 2 (m/z)	169.98	Qualifier Ion: Used to verify peak purity. A consistent ratio between 197.96 and 169.98 validates the absence of co-eluting interferences[6].

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